

Independent Replication of Acarbose's Effects on Longevity: A Comparative Guide

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Compound of Interest

Compound Name: *acarbose*

Cat. No.: *B8815303*

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The quest to extend healthy lifespan has identified **acarbose**, an alpha-glucosidase inhibitor, as a promising pharmacological agent. Its effects on longevity have been robustly demonstrated and independently replicated, primarily through the comprehensive National Institute on Aging (NIA) Interventions Testing Program (ITP). This guide provides a comparative analysis of **acarbose**'s performance, supported by experimental data, and details the methodologies employed in these pivotal studies.

Quantitative Comparison of Lifespan Extension

The NIA ITP serves as a gold standard for testing geroprotective interventions, utilizing a multi-site design with genetically heterogeneous mice (UM-HET3) to ensure the reproducibility and broad applicability of its findings.^{[1][2][3]} The data below summarizes the lifespan-extending effects of **acarbose**, both alone and in combination with other well-studied compounds like rapamycin.

Table 1: Lifespan Extension with **Acarbose** in Genetically Heterogeneous Mice (NIA ITP)

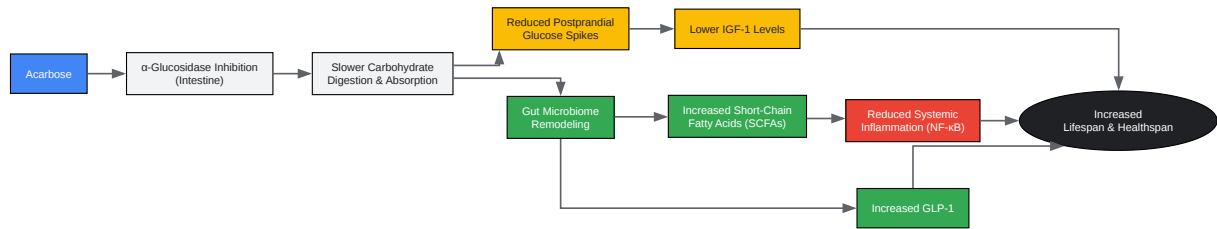
Dose (ppm in diet)	Treatment Start Age	Sex	Median Lifespan Increase (%)	Maximum Lifespan (90th Percentile) Increase (%)	Reference(s)
1000	4 months	Male	22%	11%	[3][4]
1000	4 months	Female	5%	9%	[3][4]
400	8 months	Male	11%	-	[5]
400	8 months	Female	0%	-	[5]
1000	8 months	Male	17%	8%	[5]
1000	8 months	Female	5%	3%	[5]
2500	8 months	Male	16%	11%	[5]
2500	8 months	Female	4%	-	[5]
1000	16 months	Male	6%	12%	[4]
1000	16 months	Female	2%	6%	[4]

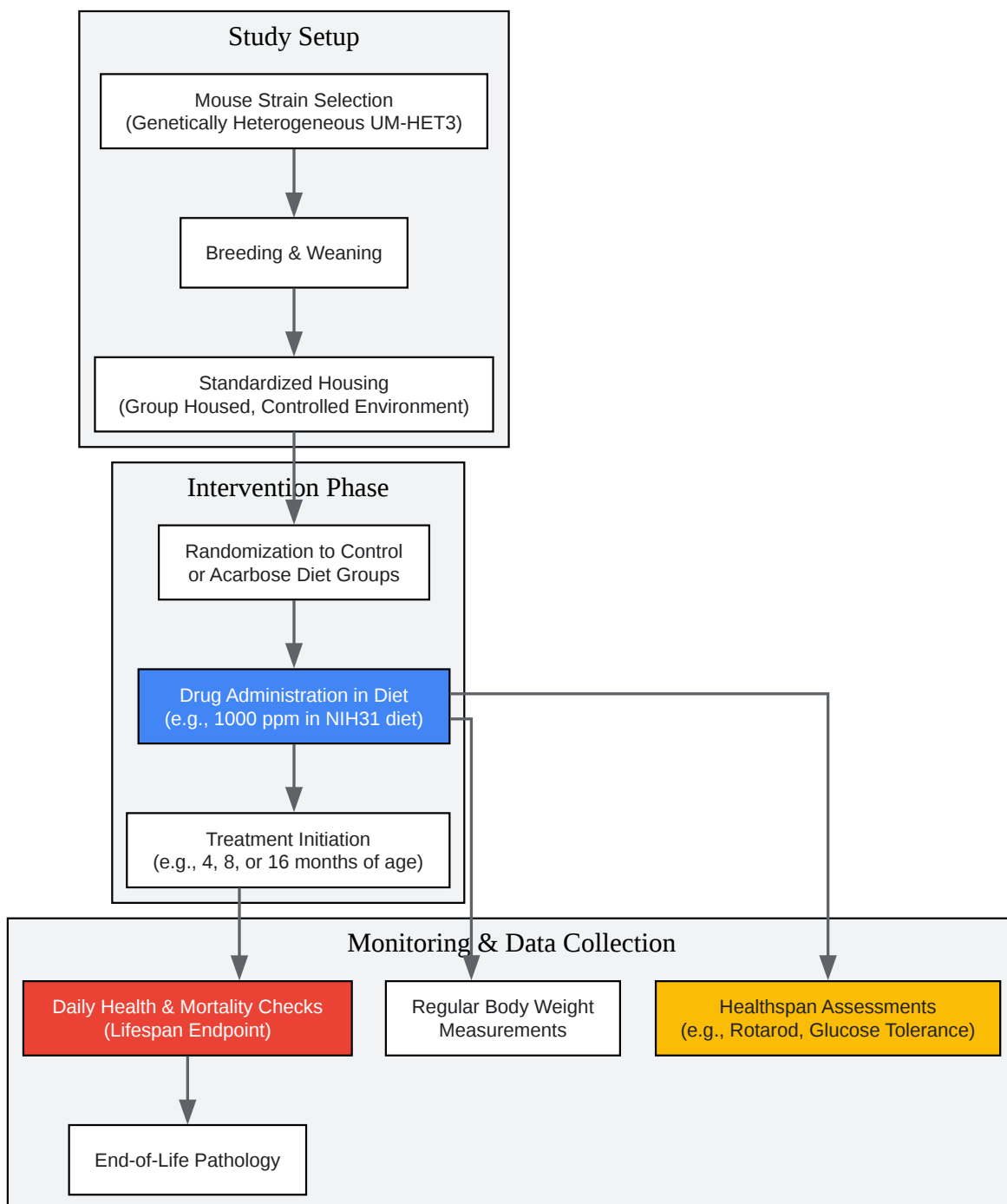
Table 2: Comparison of **Acarbose** with Other Longevity Interventions

Intervention	Sex	Median Lifespan Increase (%)	Key Mechanisms	Reference(s)
Acarbose (1000 ppm)	Male	~17-22%	α -glucosidase inhibition, Gut microbiome modulation, Reduced inflammation	[3][5]
Female	~5%	[3][5]		
Rapamycin	Male & Female	~23-26%	mTOR inhibition	[1]
Metformin	Male & Female	Inconsistent/No significant effect in ITP studies	AMPK activation, mTOR inhibition	[1][6]
Acarbose + Rapamycin	Male	34%	Complementary action on glucose metabolism and mTOR signaling	[1][7]
Female	28%	[1][7]		

Mechanisms of Action: Signaling Pathways

Acarbose's pro-longevity effects are attributed to a multi-faceted mechanism of action, primarily initiated by the inhibition of α -glucosidase in the intestine. This leads to a cascade of downstream effects that collectively contribute to improved healthspan and lifespan.





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